

Technical Guide: 9-Decen-1-amine (CAS 51382-01-5)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 9-Decen-1-amine

CAS No.: 51382-01-5

Cat. No.: B1247178

[Get Quote](#)

Bifunctional C10 Linker for Drug Conjugation and Polymer Engineering[1]

Part 1: Strategic Abstract

9-Decen-1-amine (CAS 51382-01-5) is a high-value bifunctional intermediate characterized by a linear ten-carbon chain terminating in a primary amine (

) at position 1 and a vinyl group (

) at position 9.[1]

For researchers in drug delivery and material science, this molecule represents a "divergent linker." Unlike saturated alkyl amines, the terminal unsaturation provides an orthogonal handle for post-synthetic modification—enabling thiol-ene "click" chemistry, olefin metathesis, or oxidative cleavage—without interfering with the initial amine conjugation. This guide details its physicochemical profile, chemoselective reactivity, and validated protocols for its integration into lipid nanoparticles (LNPs) and functionalized surfaces.

Part 2: Physicochemical Profile

Data synthesized from experimental values of homologous series and computational models.

Property	Value / Description	Relevance
CAS Number	51382-01-5	Unique Identifier
Molecular Formula		Stoichiometry
Molecular Weight	155.28 g/mol	Calculation of equivalents
Appearance	Colorless to pale yellow liquid	Quality Control (Darkening indicates oxidation)
Boiling Point	~215–220 °C (at 760 mmHg)	High boiling point requires vacuum distillation for purification
Density	0.81–0.83 g/mL (at 25 °C)	Volumetric handling
Solubility	Soluble: DCM, DMSO, Methanol, THF Insoluble: Water	Requires organic solvent for reaction; wash with water to remove salts
pKa (Conj. Acid)	[1][2][3][4][5][6] ~10.5	Exists as ammonium salt at physiological pH
Flash Point	> 85 °C	Flammability hazard

Part 3: Synthetic Utility & Mechanisms

The utility of **9-Decen-1-amine** lies in its Orthogonal Reactivity. You can react the amine "head" while leaving the alkene "tail" dormant, or vice versa.

3.1 Mechanism: The "Amine-First" Strategy

In most drug development workflows, the amine is reacted first to attach the C10 chain to a core scaffold (e.g., a drug, a polymer backbone, or a nanoparticle surface).

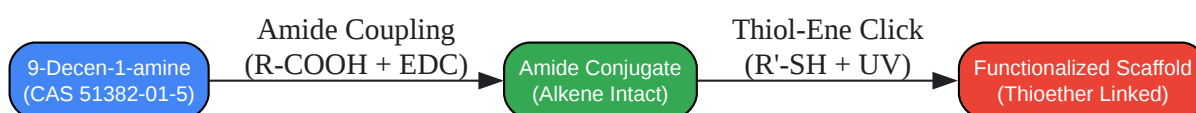
- Reaction Type: Nucleophilic Acyl Substitution.

- Reagents: Carboxylic acids activated by carbodiimides (EDC/DCC) or NHS esters.
- Outcome: Formation of a stable amide bond. The terminal alkene remains intact because standard coupling conditions (room temp, pH 7-8) do not affect isolated double bonds.

3.2 Mechanism: The "Tail-Click" Strategy

Once the amine is anchored, the terminal alkene becomes a site for "Click Chemistry."

- Reaction Type: Radical-Mediated Thiol-Ene Addition.
- Reagents: Thiol-containing payload + Photoinitiator (e.g., DMPA) + UV light (365 nm).
- Outcome: A thioether linkage is formed. This is strictly anti-Markovnikov, placing the sulfur at the terminal C10 position, maximizing the linker length.



[Click to download full resolution via product page](#)

Figure 1: Orthogonal workflow transforming **9-Decen-1-amine** from a linker to a functional conjugate.

Part 4: Experimental Protocols

Protocol A: Chemoselective Amide Coupling (Amine-First)

Objective: Conjugate **9-Decen-1-amine** to a carboxylic acid-bearing drug scaffold without polymerizing the alkene.

Reagents:

- Scaffold-COOH (1.0 equiv)
- **9-Decen-1-amine** (1.1 equiv)
- EDC

HCl (1.2 equiv)

- HOBt (1.2 equiv) - Prevents racemization and improves yield.
- DIPEA (2.0 equiv)
- Solvent: Anhydrous Dichloromethane (DCM) or DMF.

Step-by-Step Methodology:

- Activation: Dissolve Scaffold-COOH in anhydrous DCM (0.1 M concentration) under nitrogen atmosphere. Add HOBt and EDC

HCl. Stir at 0 °C for 15 minutes.

- Why: Pre-activation ensures the formation of the active ester before the amine is introduced, reducing side reactions.
- Addition: Add DIPEA, followed by the slow addition of **9-Decen-1-amine** via syringe.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC (stain with Ninhydrin for amine, KMnO₄ for alkene).
 - Self-Validation: The disappearance of the amine spot (Ninhydrin negative) and persistence of the alkene spot (KMnO₄ positive) confirms chemoselectivity.
- Workup: Dilute with DCM. Wash sequentially with 1M HCl (removes unreacted amine/DIPEA), sat. NaHCO₃ (removes unreacted acid), and Brine.
- Purification: Dry organic layer over Na₂SO₄, filter, and concentrate. Purify via flash column chromatography.

Protocol B: Lipid Nanoparticle (LNP) Surface Modification

Objective: Use **9-Decen-1-amine** to introduce unsaturated "tails" to LNP surfaces for subsequent targeting ligand attachment.

Reagents:

- Activated LNP formulation (containing carboxylated lipids, e.g., DSPE-PEG-COOH).
- **9-Decen-1-amine**.[\[7\]](#)
- Buffer: MES (pH 6.0) and PBS (pH 7.4).

Workflow:

- Activation: Incubate LNP solution in MES buffer with EDC/Sulfo-NHS for 30 minutes to create semi-stable amine-reactive esters on the surface.
- Conjugation: Adjust pH to 7.4 using PBS. Add **9-Decen-1-amine** (dissolved in minimal ethanol, <5% v/v final conc).
- Incubation: Agitate gently at 25 °C for 2 hours.
- Purification: Dialyze against PBS (20kDa MWCO) for 24 hours to remove unbound amine.
 - Result: LNPs now display terminal alkenes.
- Validation: Measure Zeta Potential (should shift towards neutral if -COOH is capped) and verify alkene presence via ¹H-NMR (distinct vinylic protons at 5.8 ppm).

Part 5: Safety & Handling (SDS Summary)

Hazard Classification:

- Corrosive (Category 1B): Causes severe skin burns and eye damage.
- Acute Toxicity (Oral): Harmful if swallowed.

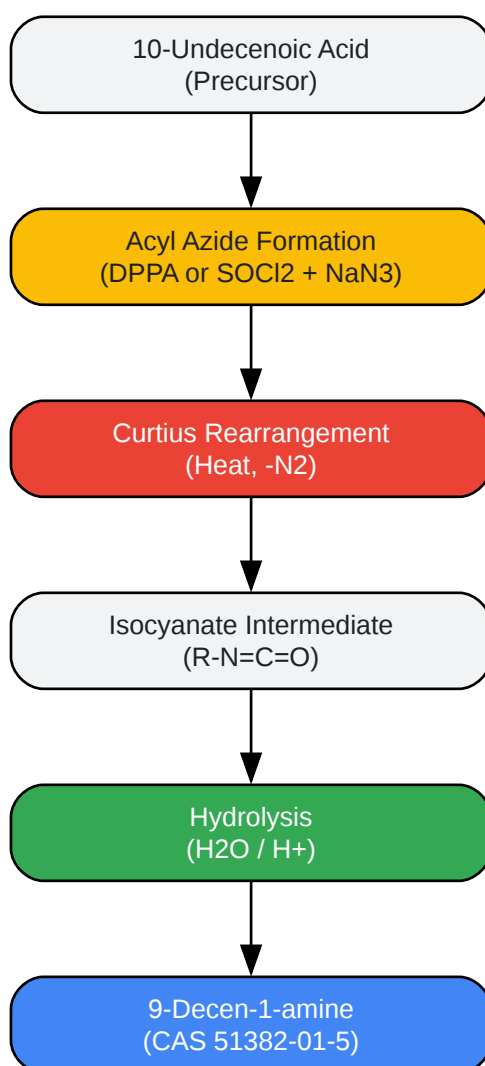
Critical Handling Steps:

- PPE: Neoprene or Nitrile gloves (double gloving recommended), chemical splash goggles, and face shield.
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8 °C. Amines absorb CO₂ from air to form carbamates; alkenes can slowly oxidize.

- Spill Control: Neutralize spills with weak acid (e.g., dilute acetic acid) before absorbing with inert material (vermiculite). Do NOT use combustible materials like sawdust.

Part 6: Pathway Visualization

The following diagram illustrates the synthesis of **9-Decen-1-amine** from the common precursor, 10-Undecenoic Acid, via the Curtius Rearrangement, a standard industrial route.



[Click to download full resolution via product page](#)

Figure 2: Synthetic pathway from 10-Undecenoic Acid to **9-Decen-1-amine** via Curtius Rearrangement.

Part 7: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 25612, 9-Decen-1-ol (Analogous Structure Data). Retrieved from [[Link](#)]
- Montalbetti, C. A., & Falque, V. (2005). Amide bond formation and peptide coupling. Tetrahedron, 61(46), 10827-10852. (Foundational protocol for Protocol A).
- Hoyle, C. E., & Bowman, C. N. (2010). Thiol-Ene Click Chemistry. Angewandte Chemie International Edition, 49(9), 1540-1573. (Mechanistic basis for Part 3.2).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemicalbook.com [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 5. Methacrylic Acid | C₄H₆O₂ | CID 4093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. sds.chemtel.net [sds.chemtel.net]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Guide: 9-Decen-1-amine (CAS 51382-01-5)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1247178/docs#technical-guide-9-decen-1-amine-cas-51382-01-5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)